

Application Notes & Protocols for the Quality Control of Penicillin G Potassium Salt

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Compound of Interest

Compound Name: Penicillin G, potassium salt

Cat. No.: B12510315

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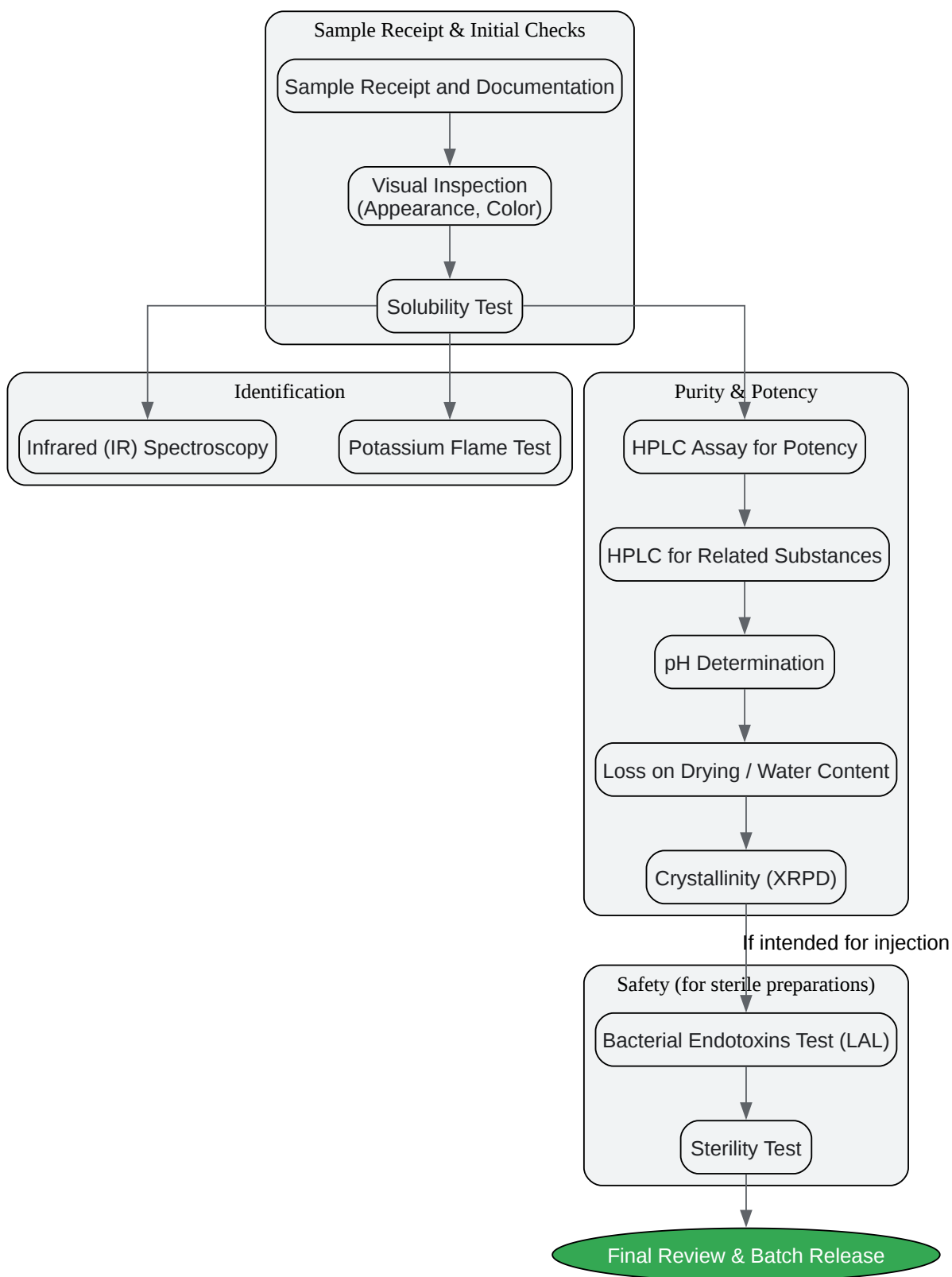
Introduction: The Imperative for Rigorous Quality Control of Penicillin G Potassium

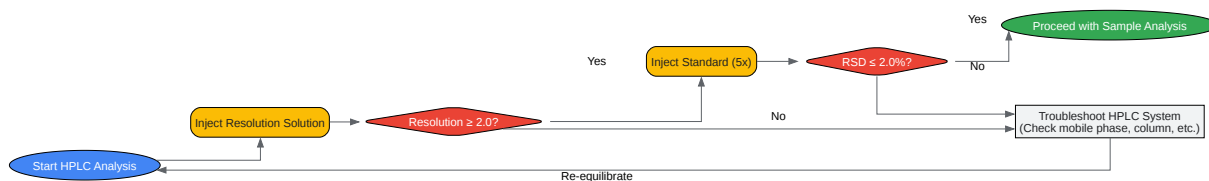
Penicillin G, the first clinically applied β -lactam antibiotic, remains a cornerstone in treating a variety of severe bacterial infections.[1][2][3] Its potassium salt form, a white crystalline powder, is favored for parenteral administration due to its high solubility in water.[4][5] The mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), which are crucial for the final steps of peptidoglycan synthesis.[1][2][6] This disruption of cell wall integrity leads to bacterial cell lysis and death.[1]

Given its critical role in treating life-threatening conditions and its parenteral route of administration, the quality of Penicillin G Potassium is non-negotiable. Contaminants, impurities, or deviations from specified potency can lead to reduced efficacy, increased risk of adverse reactions, and potentially fatal outcomes.[7][8] This document provides a detailed guide for the comprehensive quality control (QC) testing of Penicillin G Potassium in a laboratory setting, drawing upon established pharmacopeial standards such as the United States Pharmacopeia (USP).[9][10][11]

Comprehensive Quality Control Workflow

A robust QC testing strategy for Penicillin G Potassium active pharmaceutical ingredient (API) and finished product involves a multi-faceted approach encompassing identification, purity, potency, and safety assessments. The following diagram illustrates a typical workflow for the quality control of Penicillin G Potassium.





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